

Application Note: Quantification of (Z)-Azoxystrobin using a Validated HPLC-DAD Method

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Compound of Interest

Compound Name: (Z)-Azoxystrobin

Cat. No.: B1633923

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Introduction

Azoxystrobin is a widely used broad-spectrum fungicide belonging to the strobilurin class.^{[1][2]} During its synthesis and under certain environmental conditions, its geometric isomer, **(Z)-Azoxystrobin**, can be present as an impurity.^{[3][4][5]} Monitoring the levels of **(Z)-Azoxystrobin** is crucial for quality control of pesticide formulations and for assessing environmental residues. This application note describes a robust High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method for the selective quantification of **(Z)-Azoxystrobin**.

Principle

The method employs reversed-phase HPLC to separate **(Z)-Azoxystrobin** from its (E)-isomer (Azoxystrobin) and other components in the sample matrix. The separation is achieved based on the differential partitioning of the analytes between a nonpolar stationary phase and a polar mobile phase. A Diode Array Detector (DAD) is utilized for detection and quantification, allowing for spectral confirmation of the analyte peak.

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a diode array detector is required.

Parameter	Condition
HPLC System	Agilent 1100 Series or equivalent[1]
Column	Zorbax SB-C18 (5 µm, 250 mm x 3 mm i.d.) or equivalent[1]
Mobile Phase	Acetonitrile:Water (80:20, v/v)[6][7][8]
Flow Rate	1.0 mL/min[6][7]
Injection Volume	10 µL[6]
Column Temperature	25 °C[1]
Detection Wavelength	255 nm[6][7][8]
Run Time	Approximately 15 minutes[6][7]

2. Preparation of Standard Solutions

- Primary Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **(Z)-Azoxystrobin** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with the mobile phase to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL.

3. Sample Preparation (Pesticide Formulations)

- Accurately weigh a portion of the pesticide formulation equivalent to 50 mg of Azoxystrobin into a 50 mL volumetric flask.
- Add approximately 30 mL of acetonitrile and sonicate for 15 minutes to dissolve.
- Dilute to volume with acetonitrile and mix thoroughly.

- Filter the solution through a 0.45 µm PTFE syringe filter into an HPLC vial.

4. Method Validation Summary

The described method has been validated for linearity, accuracy, precision, and limit of quantification.[\[3\]](#)[\[4\]](#)[\[9\]](#)

Validation Parameter	Result
Linearity (Concentration Range)	0.5 - 10 µg/mL
Correlation Coefficient (r ²)	> 0.999 [7]
Accuracy (Recovery)	90 - 110% [3] [4] [6]
Precision (RSD)	< 2.0% [6]
Limit of Quantification (LOQ)	0.3 µg/mL [3] [4] [6]

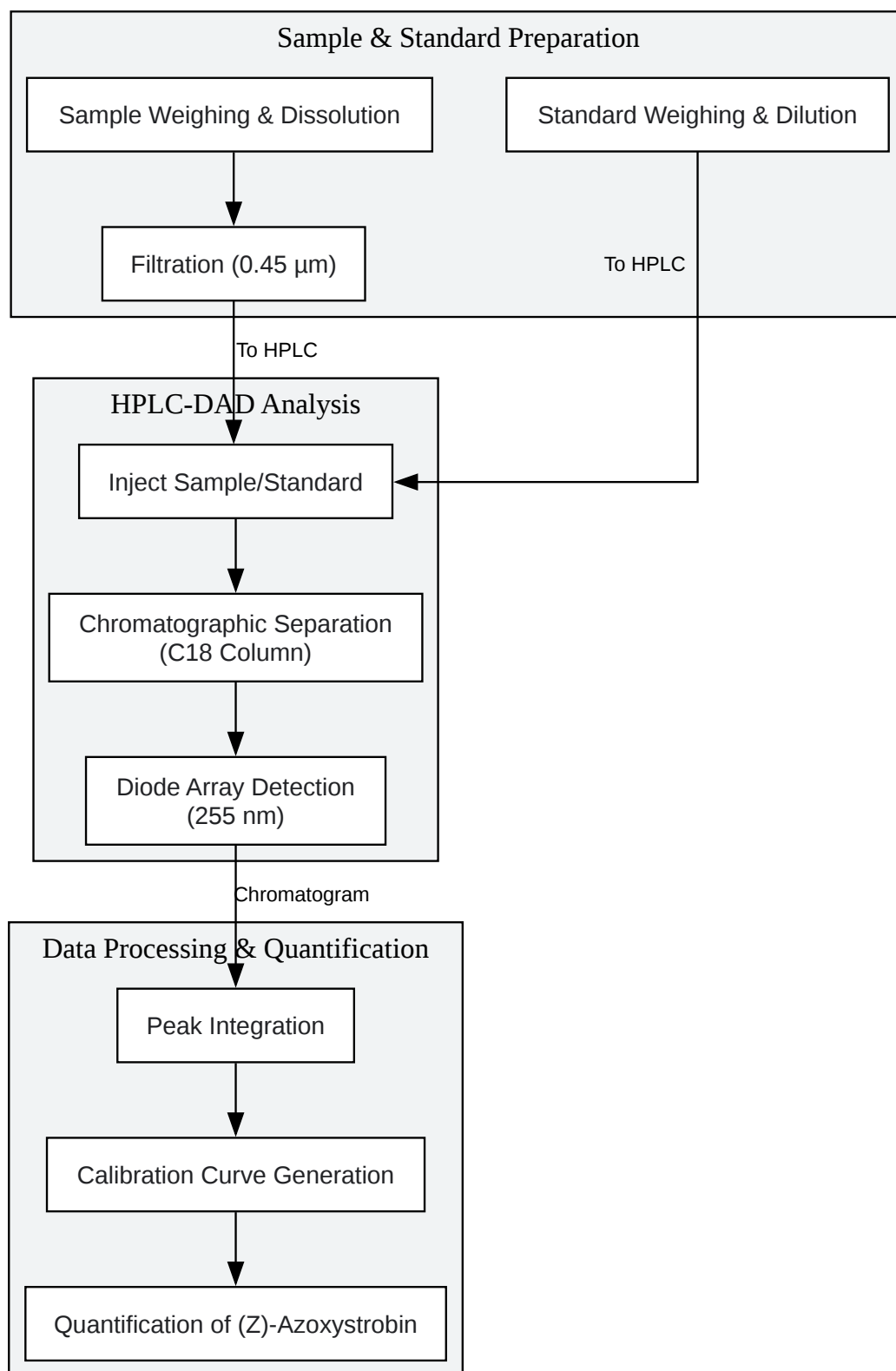
Quantitative Data Summary

The retention times for **(Z)-Azoxystrobin** and Azoxystrobin under the specified chromatographic conditions are presented below.

Analyte	Retention Time (min)
(Z)-Azoxystrobin	~6.81
Azoxystrobin	~8.38

Note: Retention times may vary slightly depending on the specific HPLC system and column used.

Experimental Workflow Diagram



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Caption: HPLC-DAD workflow for **(Z)-Azoxystrobin** quantification.

Logical Relationship of Isomers



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Caption: Relationship between Azoxystrobin and its (Z)-isomer.

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